

An In-depth Technical Guide to Bictegravir: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Bictegravir*

Cat. No.: *B606109*

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This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, pharmacodynamics, pharmacokinetics, and resistance profile of **bictegravir**. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Physicochemical Properties

Bictegravir is a second-generation HIV-1 integrase strand transfer inhibitor (INSTI).[1][2] Its chemical structure is characterized by a complex, multi-ring system. The monosodium salt form is utilized in pharmaceutical formulations.[3]

Chemical Structure:

 Chemical structure of Bictegravir

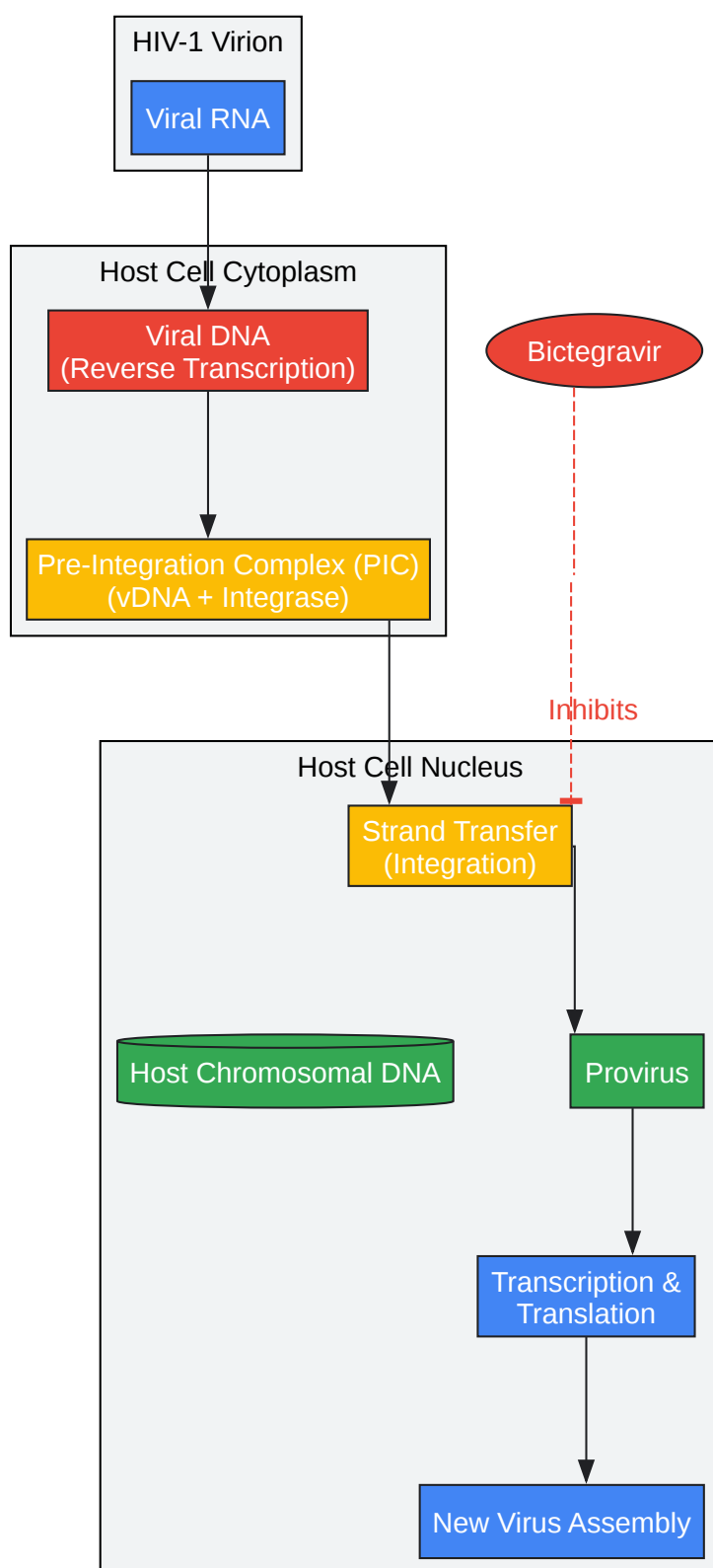
Caption: 2D Chemical Structure of **Bictegravir**.

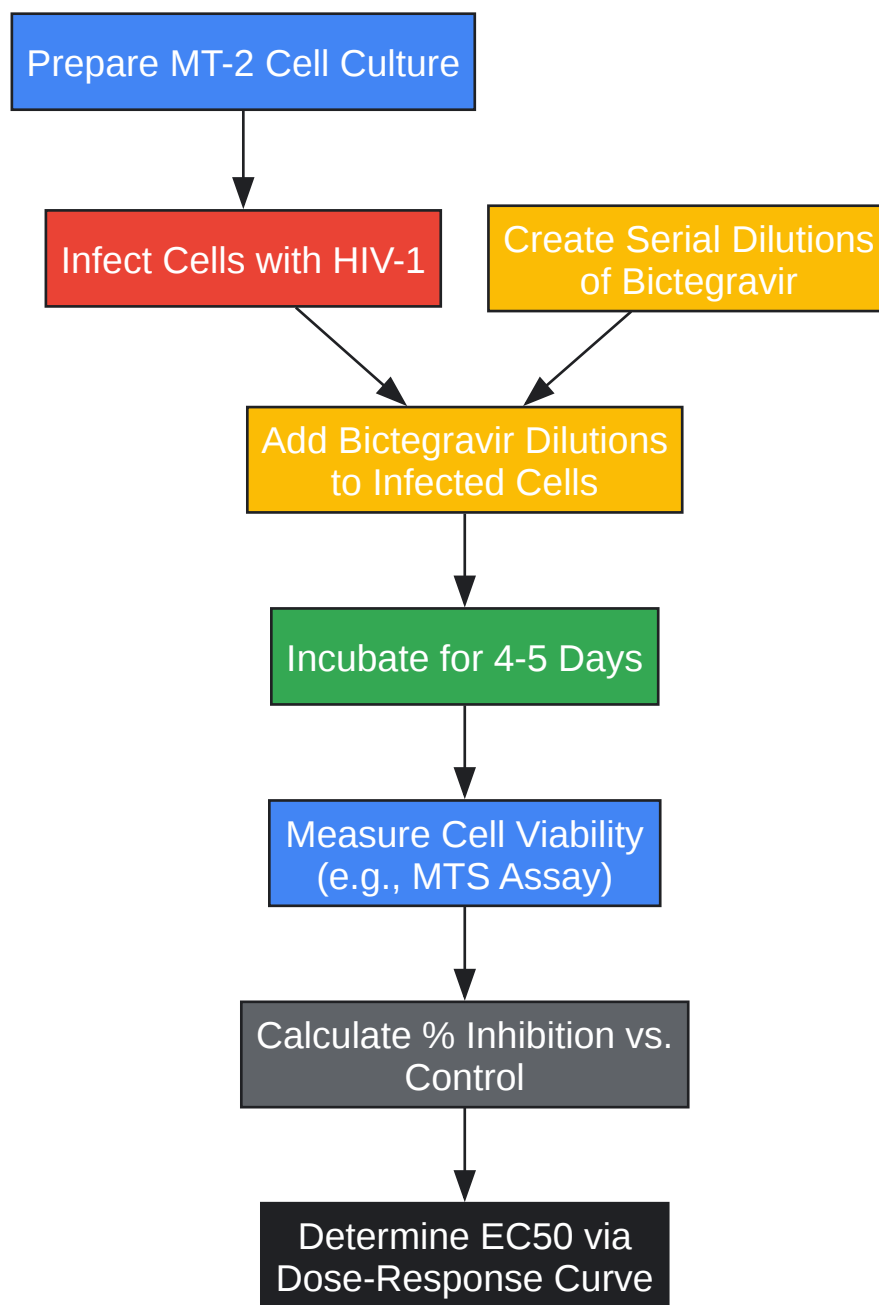
The key physicochemical properties of **bictegravir** are summarized in the table below.

Property	Value	Reference
IUPAC Name	(2R,5S,13aR)-8-hydroxy-7,9-dioxo-N-(2,4,6-trifluorobenzyl)-2,3,4,5,7,9,13,13a-octahydro-2,5-methanopyrido[1',2':4,5]pyrazino[2,1-b][1,4]oxazepine-10-carboxamide	[5]
Molecular Formula	C21H18F3N3O5	[1][6]
Molecular Weight	449.38 g/mol	[6][7]
CAS Number	1611493-60-7	[5][6]
Appearance	White to light yellow or off-white solid/powder	[4][6]
Solubility	~0.1 mg/mL in water at 20°C. Soluble in DMSO and methanol.	[8][9]
pKa	8.6	[8]
Log P	1.45	[8]

Mechanism of Action: Integrase Strand Transfer Inhibition

Bictegravir is a potent inhibitor of the HIV-1 integrase (IN) enzyme, which is essential for viral replication.[10][11] It specifically targets the strand transfer step of proviral DNA integration into the host cell's genome.[12][13] By binding to the active site of the integrase-viral DNA complex, **bictegravir** chelates magnesium ions, which are crucial for the catalytic activity of the enzyme.[14] This action effectively blocks the formation of the HIV-1 provirus, thus halting the propagation of the virus.[7][13] The failure of integration leads to the accumulation of unintegrated viral DNA, including 2-LTR circles.[12][15]





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